

Oroxin B: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Oroxin B*

Cat. No.: *B173997*

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Oroxin B is a flavonoid glycoside naturally occurring in the traditional Chinese medicinal herb *Oroxylum indicum* (L.) Vent and also found in the roots of *Scutellaria baicalensis*.^{[1][2][3]} This document provides a comprehensive overview of the chemical structure, properties, and biological activities of **Oroxin B**, with a focus on its mechanism of action and relevant experimental protocols for research and development professionals.

Chemical Structure and Properties

Oroxin B, also known as Baicalein 7-gentiobioside, is a flavonoid compound.^[4] Its chemical and physical properties are summarized below.

Property	Value
IUPAC Name	5,6-dihydroxy-2-phenyl-7- [[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6- [[[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6- (hydroxymethyl)oxan-2-yl]oxymethyl]oxan-2- yl]oxy]chromen-4-one[4]
Molecular Formula	C27H30O15[1][2][5]
Molecular Weight	594.52 g/mol [1][2][5]
CAS Number	114482-86-9[1][2][5]
Appearance	Yellowish powder[4] or light yellow to yellow solid[1]
Purity	≥98%[2]
Solubility	Soluble in DMSO (≥59.5 mg/mL), Pyridine, Methanol, and water.[2][4][5] Insoluble in Ethanol.[5]
Storage	Desiccate at -20°C.[4] Stock solutions can be stored at -80°C for 6 months or -20°C for 1 month, protected from light.[1]
SMILES String	C1=CC=C(C=C1)C2=CC(=O)C3=C(C(=C(C=C3 O2)OC4C(C(C(C(O4)COC5C(C(C(C(O5)CO)O) O)O)O)O)O)O)O[4]

Biological Activities and Mechanism of Action

Oroxin B exhibits a range of biological activities, including anti-cancer, anti-inflammatory, and protective effects on bone health.

Anti-Cancer Activity

Oroxin B has demonstrated significant anti-cancer effects in various cancer cell lines. It can inhibit the proliferation of liver cancer cells (SMMC-7721) and induce early apoptosis.[1][6] This

is achieved by upregulating the tumor suppressor PTEN and downregulating COX-2, VEGF, PI3K, and p-AKT.[1][6][7]

In B-lymphoma cells, **Oroxin B** uniquely and selectively induces tumor-suppressive endoplasmic reticulum (ER) stress while concurrently inhibiting tumor-adaptive ER stress.[2][4][8] This dual action disrupts the balance that cancer cells maintain for survival, leading to apoptosis.[8] It has been shown to suppress the tumor-adaptive gene GRP78 via downregulation of ATF6, and activate the tumor-suppressive gene DDIT3 through the MKK3-p38 signaling pathway.[8]

Anti-Inflammatory and Chondroprotective Effects

Oroxin B possesses anti-inflammatory properties. It has been shown to inhibit inflammation-related markers such as iNOS, COX-2, TNF- α , IL-6, and IL-1 β in chondrocytes.[1] This anti-inflammatory action, coupled with the inhibition of the PI3K/AKT/mTOR signaling pathway and enhancement of autophagy, suggests that **Oroxin B** could be a promising agent for alleviating osteoarthritis.[9]

Bone Health

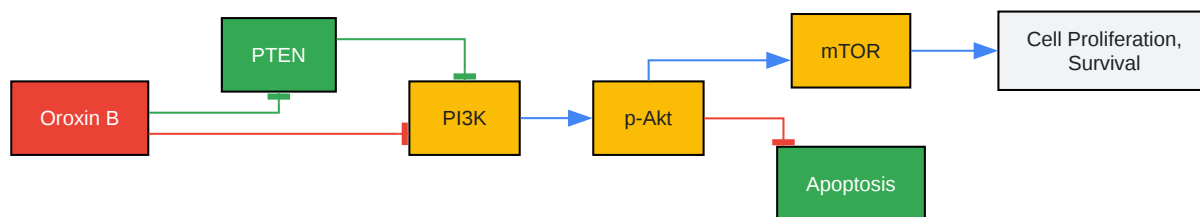
Oroxin B has been found to attenuate ovariectomy-induced bone loss by suppressing the formation and activity of osteoclasts.[10] It achieves this by inhibiting the RANKL-mediated activation of NF- κ B and MAPK signaling pathways, which are crucial for osteoclast differentiation.[10][11] Specifically, it has been observed to inhibit the phosphorylation of ERK, JNK, p38, I κ B, and p65.[10]

Key Signaling Pathways Modulated by Oroxin B

Oroxin B exerts its biological effects by modulating several key signaling pathways.

PI3K/Akt/mTOR and PTEN/PI3K/Akt Pathways

Oroxin B inhibits the PI3K/Akt/mTOR signaling pathway, which is often overactive in cancer and inflammatory conditions.[7][9] By downregulating PI3K and phosphorylated Akt (p-AKT), it can suppress cell proliferation and induce apoptosis.[1][6] The upregulation of PTEN, a negative regulator of the PI3K/Akt pathway, is a key mechanism of **Oroxin B**'s anti-tumor activity.[6]

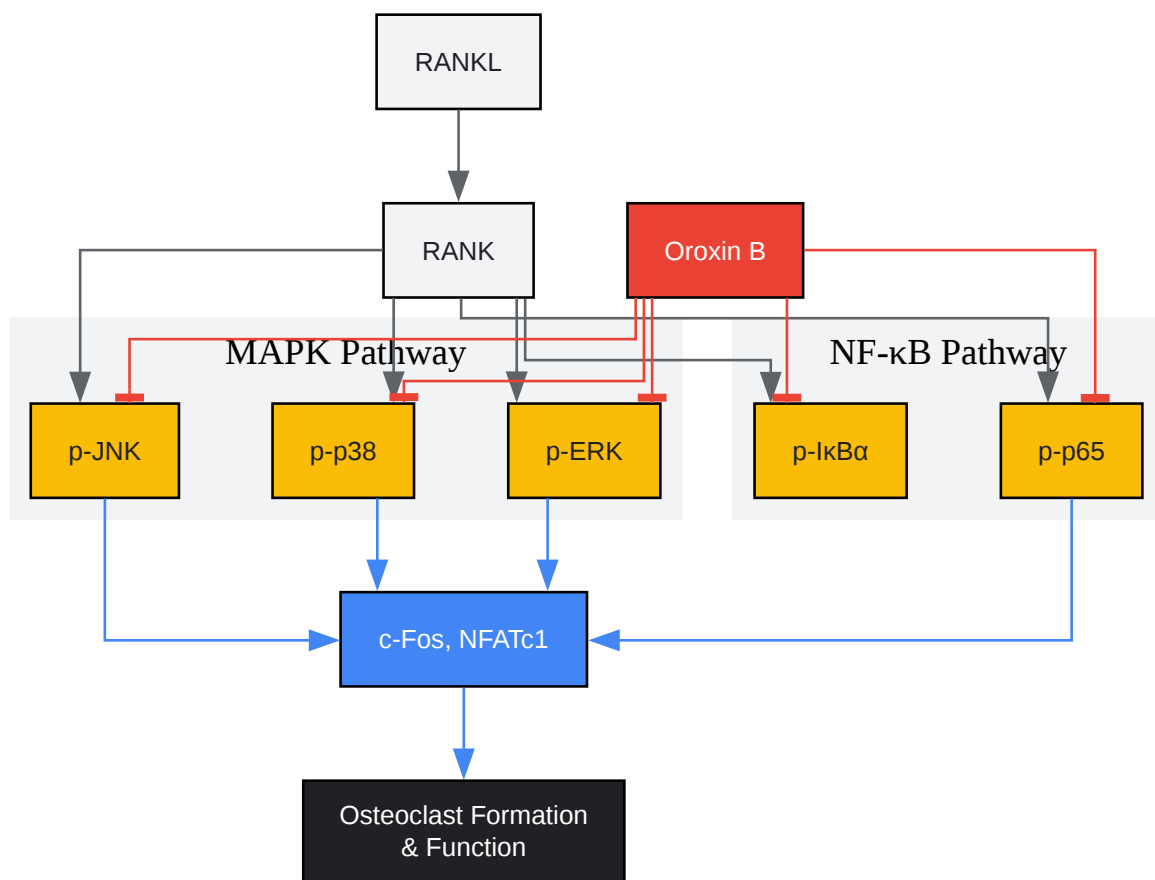


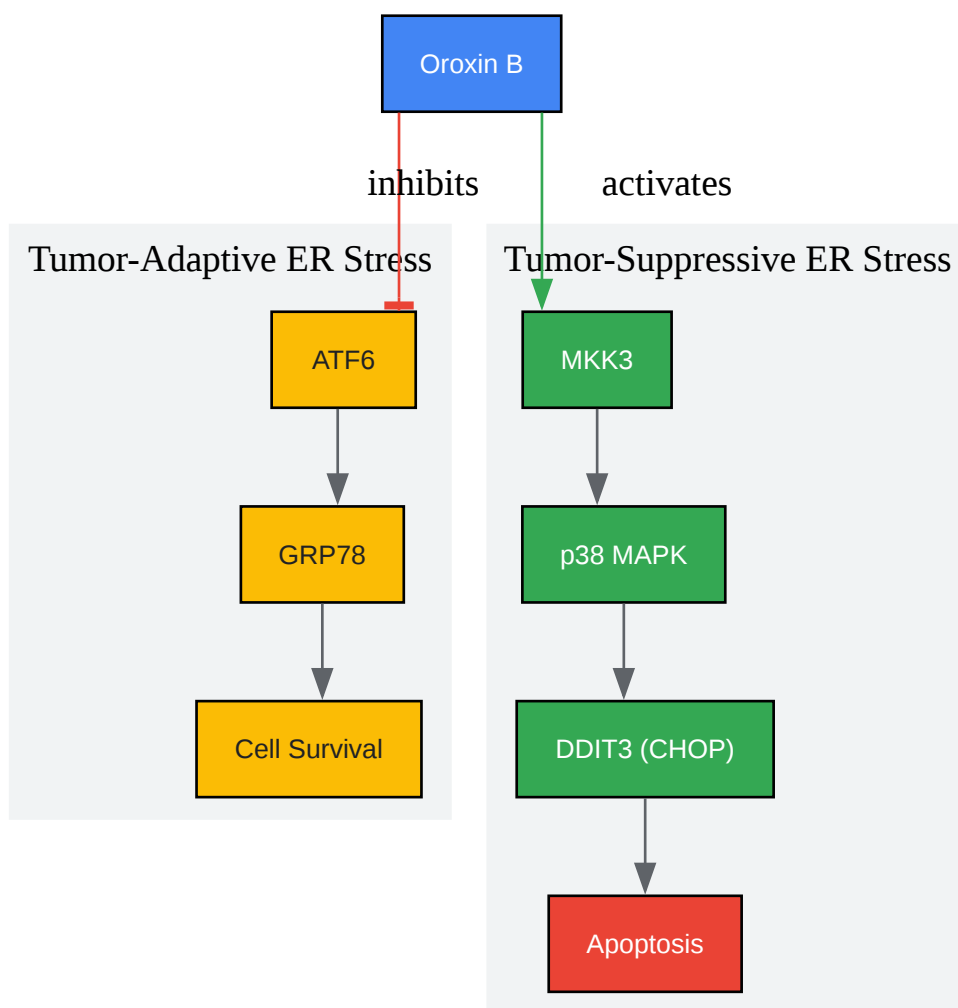
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Oroxin B inhibits the PI3K/Akt pathway and upregulates PTEN.

MAPK and NF- κ B Signaling Pathways

In the context of bone metabolism, **Oroxin B** inhibits the RANKL-induced activation of both the MAPK (ERK, JNK, p38) and NF- κ B (p65, I κ B) pathways.[10] This inhibition prevents the differentiation of osteoclasts, thus protecting against bone loss.[10][11]





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